

Technical Support Center: Preventing Histamine Degradation During Sample Storage

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Compound of Interest

Compound Name: *Histamine amine*

Cat. No.: *B15816437*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges in preventing histamine degradation during sample storage and analysis.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My measured histamine levels in plasma/serum samples are consistently low or undetectable. What are the possible causes?

A: Low or undetectable histamine levels in plasma or serum are a common issue and can stem from several factors throughout the experimental workflow. Here are the primary aspects to troubleshoot:

- **Improper Sample Handling and Storage:** Histamine in plasma is highly susceptible to enzymatic degradation. Samples must be processed and frozen immediately after collection. Any delay at room temperature can lead to significant loss of histamine.^[1] For accurate

measurements, inhibition of diamine oxidase (DAO), a key histamine-degrading enzyme, is crucial.[\[1\]](#)[\[2\]](#)

- **Inappropriate Collection Tubes:** Histamine is known to adhere to glass surfaces, which can lead to lower recovery.[\[3\]](#) Always use polypropylene or EDTA-plasma tubes for blood collection and subsequent processing steps.
- **Incorrect Anticoagulant:** For plasma collection, EDTA is the recommended anticoagulant.[\[4\]](#)[\[5\]](#)
- **Multiple Freeze-Thaw Cycles:** Repeatedly freezing and thawing samples can lead to degradation of analytes. It is best to aliquot samples into single-use volumes before long-term storage.
- **Sample Lysis:** Hemolysis or lipemia can interfere with histamine assays.[\[6\]](#) Ensure proper blood collection and centrifugation techniques to obtain clear plasma or serum.

Q2: I am observing high variability in histamine concentrations between urine samples from the same subject. What could be the reason?

A: High variability in urinary histamine can be due to physiological reasons as well as pre-analytical errors:

- **Dietary Influences:** The patient's diet 24 hours prior to and during collection can significantly impact histamine levels. Foods rich in histamine (e.g., aged cheeses, fermented foods, certain fish) or histamine-releasing foods should be avoided.[\[7\]](#)
- **Improper 24-Hour Urine Collection:** Incomplete or improperly timed 24-hour urine collection is a major source of error. Ensure the patient understands the correct procedure, which includes discarding the first-morning void and collecting all subsequent urine for the next 24 hours.[\[7\]](#)
- **Lack of Preservative:** For 24-hour urine collections, acidification with hydrochloric acid (HCl) is often recommended to preserve histamine.[\[8\]](#)[\[9\]](#)
- **Storage Conditions:** While histamine is relatively stable in frozen urine, prolonged storage at room temperature or refrigerated temperatures can lead to degradation.[\[6\]](#) Urine samples

should be kept cool during collection and frozen as soon as possible after the collection is complete.^[10]

- Patient's Medications: Certain medications, such as antihistamines and corticosteroids, can interfere with histamine levels and should be discontinued prior to sample collection if clinically permissible.^{[8][9]}

Q3: My histamine recovery from tissue homogenates is poor. How can I improve it?

A: Low recovery of histamine from tissue samples can be attributed to several factors during the extraction and homogenization process:

- Adherence to Homogenizer: Histamine can adhere to the surfaces of mechanical homogenizers, leading to significant loss.^[3] It is recommended to use a correction method, such as spiking a parallel sample with a known amount of radiolabeled histamine, to account for this loss.^[3]
- Inefficient Extraction: The choice of extraction buffer and homogenization technique is critical. Ensure the tissue is thoroughly homogenized to release intracellular histamine. Boiling the tissue in the extraction buffer can aid in this process.
- Sample Size: Use an appropriate amount of tissue for the extraction volume to ensure efficient homogenization and extraction.
- Immediate Processing: Tissue samples should be processed or snap-frozen in liquid nitrogen immediately after collection to prevent enzymatic degradation.

Data Presentation: Histamine Stability in Biological Samples

The following tables summarize the stability of histamine in various biological samples under different storage conditions.

Table 1: Stability of Histamine in Plasma/Serum

Storage Temperature	Duration	Stability Notes	Citations
Room Temperature	Unstable	Prone to rapid enzymatic degradation. Process immediately.	[1]
2-8°C	Up to 24 hours	For short-term storage only. Freezing is highly recommended.	[4]
-20°C	Up to 2 months	Aliquot to avoid freeze-thaw cycles.	[11]
-80°C	Long-term	Recommended for long-term storage.	[4][5]

Table 2: Stability of Histamine in Urine

Storage Temperature	Duration	Preservative	Stability Notes	Citations
Room Temperature	Up to 14 days	None	Stable for a limited time.	[6]
2-8°C	Up to 11 days	None	Refrigeration is preferred over room temperature for short-term storage.	[6]
-20°C / -80°C	At least 6 months	None	Recommended for long-term storage.	[12]
2-8°C	During Collection	6N HCl	Acidification helps to preserve histamine during 24-hour collection.	[8] [9]

Table 3: General Recommendations for Sample Handling

Sample Type	Recommended Container	Key Handling Step
Plasma/Serum	Polypropylene tubes, EDTA tubes	Centrifuge and freeze immediately after collection.
Urine	Plastic container	Keep cool during collection, add preservative (HCl) for 24-hour collections, and freeze upon completion.
Tissue	Polypropylene tubes	Snap-freeze in liquid nitrogen immediately after collection.
Cell Culture Supernatant	Polypropylene tubes	Centrifuge to remove cells and freeze supernatant immediately.

Experimental Protocols

Protocol 1: Collection and Storage of Plasma for Histamine Analysis

- Patient Preparation: Instruct the patient to follow any specific dietary or medication restrictions as required for the study.
- Blood Collection:
 - Draw blood into a lavender-top (EDTA) tube.[\[5\]](#)
 - Gently invert the tube 8-10 times to ensure proper mixing with the anticoagulant.
 - Avoid hemolysis by using proper phlebotomy techniques.
- Plasma Separation:
 - Within 30 minutes of collection, centrifuge the blood sample at 1000 x g for 15 minutes at 2-8°C.[\[5\]](#)
- Aliquoting and Storage:

- Carefully aspirate the plasma (supernatant) using a polypropylene pipette tip, avoiding the buffy coat and red blood cells.
- Transfer the plasma into pre-labeled polypropylene cryovials.
- Immediately snap-freeze the aliquots in liquid nitrogen or place them in a -80°C freezer for long-term storage.[\[4\]](#)[\[5\]](#)

Protocol 2: Collection and Storage of 24-Hour Urine for Histamine Analysis

- Patient Instructions:
 - Provide the patient with a clean, plastic 24-hour urine collection container, which may contain a preservative like 10 mL of 6N HCl.[\[8\]](#)[\[9\]](#)
 - Instruct the patient on the dietary and medication restrictions for 24 hours before and during the collection period.[\[7\]](#)
- Collection Procedure:
 - On the morning of the collection, the patient should empty their bladder completely and discard this first urine sample. Record the time.[\[7\]](#)
 - For the next 24 hours, the patient must collect all urine in the provided container.[\[7\]](#)
 - The collection container should be kept refrigerated or in a cool place during the entire 24-hour period.[\[7\]](#)
 - Exactly 24 hours after the start time, the patient should empty their bladder one last time and add this urine to the collection container.[\[7\]](#)
- Processing and Storage:
 - Once the collection is complete, mix the entire 24-hour urine sample well.
 - Measure and record the total volume.

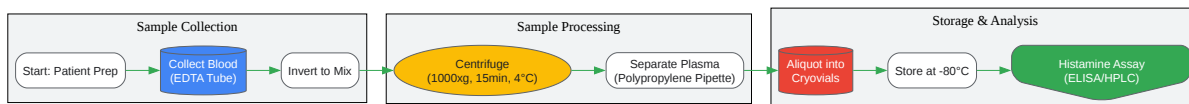
- Transfer aliquots into polypropylene tubes.
- Store the aliquots frozen at -20°C or -80°C until analysis.[\[10\]](#)

Protocol 3: Collection and Storage of Tissue for Histamine Analysis

- Tissue Excision:
 - Excise the tissue of interest as quickly as possible to minimize post-mortem changes.
 - Use clean, sterile instruments.
- Sample Preparation:
 - Place the tissue on a pre-chilled surface (e.g., a petri dish on ice).
 - If necessary, rinse the tissue briefly with ice-cold phosphate-buffered saline (PBS) to remove excess blood.
 - Blot the tissue dry.
- Freezing and Storage:
 - For immediate storage, place the tissue sample into a pre-labeled cryovial and snap-freeze it in liquid nitrogen.
 - Store the frozen tissue samples at -80°C for long-term stability.[\[4\]](#)
- Homogenization (at the time of analysis):
 - Weigh the frozen tissue.
 - Add the appropriate volume of ice-cold extraction buffer.
 - Homogenize the tissue on ice using a mechanical homogenizer. Be mindful of potential histamine adherence to the homogenizer.[\[3\]](#)

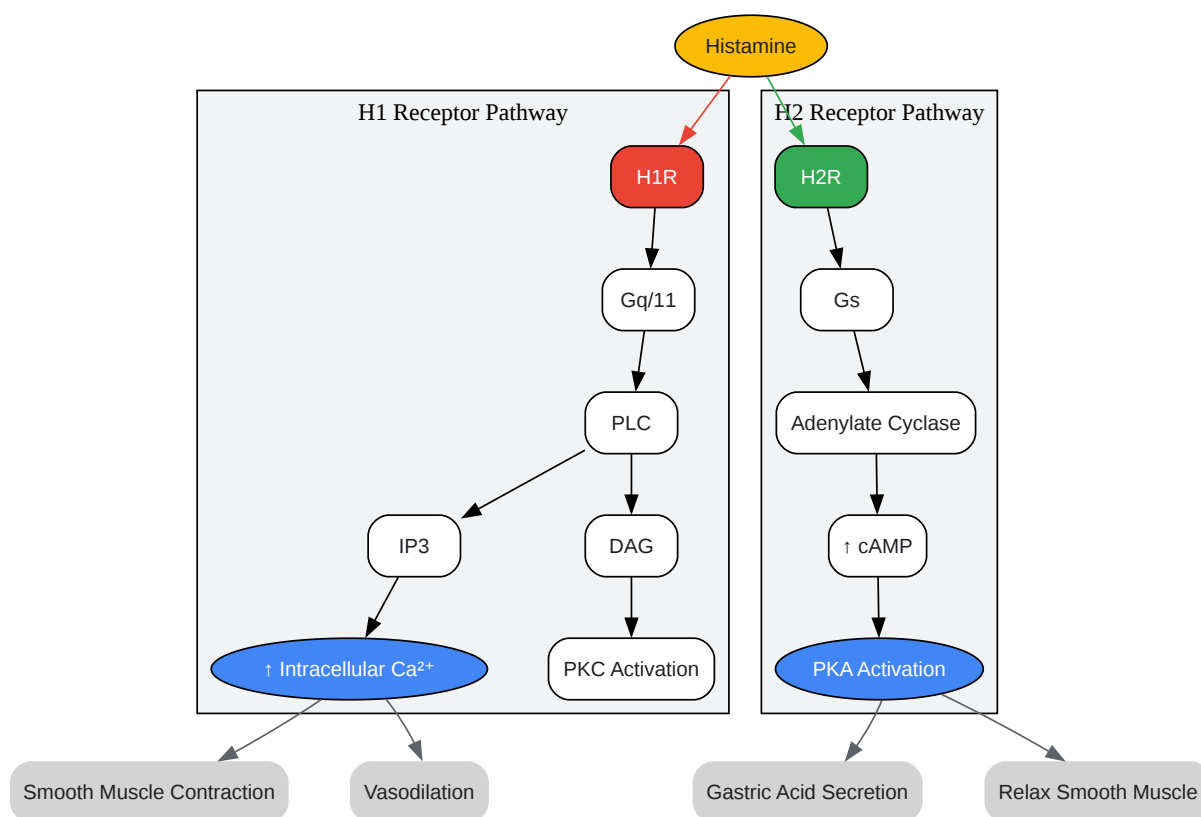
- Centrifuge the homogenate to pellet cellular debris and collect the supernatant for analysis.

Visualizations



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Caption: Workflow for Plasma Sample Handling to Prevent Histamine Degradation.



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Caption: Simplified Histamine H1 and H2 Receptor Signaling Pathways.

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References

- 1. Massive release of the histamine-degrading enzyme diamine oxidase during severe anaphylaxis in mastocytosis patients - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. prod-docs.megazyme.com [prod-docs.megazyme.com]
- 3. Radioenzymatic assay for measurement of tissue concentrations of histamine: adaptation to correct for adherence of histamine to mechanical homogenizers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. fn-test.com [fn-test.com]
- 5. file.elabscience.com [file.elabscience.com]
- 6. labcorp.com [labcorp.com]
- 7. clinicallabs.com.au [clinicallabs.com.au]
- 8. Histamine, Urine | MLabs [mlabs.umich.edu]
- 9. Histamine, 24-Hour Urine - Norman Regional Laboratory Services Test Catalog [nrls.testcatalog.org]
- 10. Histamine, Urine | ARUP Laboratories Test Directory [ltd.aruplab.com]
- 11. assaygenie.com [assaygenie.com]
- 12. benchchem.com [benchchem.com]
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